

(4-Chlorophenyl)methyl 2-aminoacetate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: (4-Chlorophenyl)methyl 2-aminoacetate

Cat. No.: B15268092

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This technical guide provides an in-depth operational analysis of **(4-Chlorophenyl)methyl 2-aminoacetate**, chemically identified as Glycine 4-chlorobenzyl ester.

Executive Summary

This compound is a specialized carboxyl-protecting group used primarily in peptide synthesis and medicinal chemistry.^[1] It is structurally distinct from its isomer, 4-chlorophenylglycine methyl ester. The addition of the electron-withdrawing chlorine atom to the benzyl ring enhances the stability of the ester bond against acidic conditions compared to the standard benzyl ester, allowing for orthogonal deprotection strategies in Boc/Bzl solid-phase peptide synthesis (SPPS).

Phase I: Molecular Identity & Physicochemical Profiling

Crucial Disambiguation: Researchers must distinguish this compound (Target A) from its common isomer (Target B).

- Target A (This Topic): Glycine, 4-chlorobenzyl ester. (Glycine core, alcohol-modified).[2][3][4]
- Target B (Isomer): 4-Chlorophenylglycine methyl ester. (Phenylglycine core, acid-modified). [2]

Chemical Specifications

Property	Data
IUPAC Name	(4-Chlorophenyl)methyl 2-aminoacetate
Common Name	Glycine 4-chlorobenzyl ester
Salt Form	Typically handled as Hydrochloride (HCl) or p-Toluenesulfonate (pTsOH) salt
Chemical Formula	C ₉ H ₁₀ ClNO ₂ (Free Base) / C ₉ H ₁₁ Cl ₂ NO ₂ (HCl Salt)
Molecular Weight	199.63 g/mol (Free Base) / 236.10 g/mol (HCl Salt)
CAS Number	Note: Often synthesized in-situ.[5][6] Analogous to 2462-31-9 (Unsubstituted Bzl-Gly).
Solubility	Soluble in water, methanol, DMF. Sparingly soluble in ether/hexanes.
Melting Point	138–142 °C (Typical for HCl salts of benzyl glycines)

Structural Rationale

The 4-chlorobenzyl moiety acts as a "tuned" protecting group.

- Electronic Effect: The Chlorine atom at the para position is electron-withdrawing (inductive effect).
- Stability Consequence: This destabilizes the formation of the benzylic carbocation intermediate during acidolysis.

- Result: The ester is 10-100x more stable to trifluoroacetic acid (TFA) than the unsubstituted benzyl ester, preventing premature cleavage during Boc-group removal.

Phase II: Risk Assessment & Safety Architecture

As an amino acid ester salt, the primary hazards stem from its potential as an irritant and its specific reactivity as an alkylating agent precursor if the free base is generated.

Hazard Classification (GHS)

- Signal Word: WARNING
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Handling Protocol: The "Dry-Cycle" Workflow

Because the hydrochloride salt is hygroscopic, moisture uptake can lead to hydrolysis, releasing benzyl alcohol and glycine.



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Figure 1: Operational workflow for handling hygroscopic amino acid ester salts to maintain chemical integrity.

Phase III: Synthetic Utility & Handling

This section details the synthesis of the material and its application in peptide chemistry.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Synthesis: Fischer-Speier Esterification

The most robust method for generating this compound is the acid-catalyzed esterification of glycine with 4-chlorobenzyl alcohol.

Reagents:

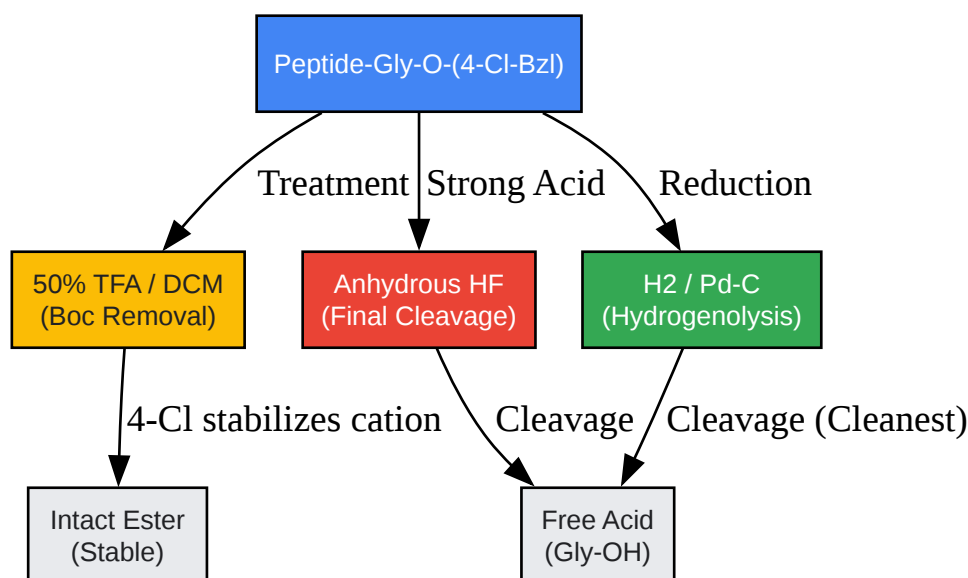
- Glycine (1.0 eq)
- 4-Chlorobenzyl Alcohol (5.0 eq - excess acts as solvent/driver)
- Thionyl Chloride (SOCl_2) or p-Toluenesulfonic acid (pTsOH).

Protocol (HCl Salt Method):

- Setup: Equip a 3-neck round bottom flask with a reflux condenser and a drying tube (CaCl_2).
- Addition: Suspend Glycine in 4-Chlorobenzyl alcohol. Cool to 0°C .
- Activation: Dropwise addition of Thionyl Chloride (1.2 eq). Caution: vigorous evolution of SO_2 and HCl gas.
- Reflux: Heat to 90°C for 4 hours. The suspension will clear as the ester forms.
- Precipitation: Cool to room temperature. Add excess diethyl ether (Et_2O) to precipitate the crude hydrochloride salt.
- Recrystallization: Recrystallize from Methanol/Ether to yield white needles.

Application: Orthogonal Protection Strategy

The 4-Chlorobenzyl (Cl-Bzl) group is critical when the peptide chain requires exposure to mild acids without losing the C-terminal protection.



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Figure 2: Stability profile of the 4-chlorobenzyl ester. Note the resistance to TFA, distinguishing it from standard benzyl esters.[1]

Mechanistic Insight: Standard Benzyl esters (OBzl) can suffer partial cleavage in 50% TFA (used to remove N-terminal Boc groups). The 4-Cl-OBzl variant increases acid stability, ensuring the chain remains attached to the resin or protecting group until the final HF cleavage step [1].

Phase IV: Analytical Validation

To confirm the identity of the synthesized material, look for these specific spectral signatures.

Proton NMR (^1H -NMR, DMSO- d_6)

- δ 8.5 ppm (br s, 3H): Ammonium protons ($-\text{NH}_3^+$).
- δ 7.4–7.5 ppm (m, 4H): Aromatic protons. Note: The characteristic AA'BB' system of the para-substituted ring distinguishes this from the multiplet of unsubstituted benzyl.
- δ 5.2 ppm (s, 2H): Benzylic methylene ($-\text{O}-\text{CH}_2-\text{Ar}$). Key Indication: This shift is slightly downfield compared to unsubstituted benzyl due to the Cl atom.
- δ 3.9 ppm (s, 2H): Glycine alpha-protons ($\text{H}_2\text{N}-\text{CH}_2-\text{CO}$).

HPLC Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax).
- Mobile Phase: A: 0.1% TFA in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 min.
- Detection: UV @ 220 nm (Peptide bond/Ester) and 254 nm (Aromatic ring).
- Retention Time: Will elute later than Glycine Benzyl Ester due to the increased lipophilicity of the Chlorine substituent.

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